A Comprehensive Technical Guide to 5-(m-Tolyl)picolinic Acid

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Compound of Interest

Compound Name:	*5-(m-Tolyl)picolinic acid*
CAS No.:	*1226205-54-4*
Cat. No.:	*B1532381*

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Prepared by: Gemini, Senior Application Scientist

This guide provides an in-depth technical overview of **5-(m-Tolyl)picolinic acid**, a biaryl derivative of picolinic acid. Picolinic acid and its analogues represent a privileged scaffold in medicinal chemistry and agrochemistry, demonstrating a wide array of biological activities. This document is intended for researchers, scientists, and drug development professionals, offering detailed insights into the compound's synthesis, properties, and potential applications, grounded in established scientific literature.

Compound Identification and Physicochemical Properties

Accurate identification is the cornerstone of any chemical research. **5-(m-Tolyl)picolinic acid** is a distinct chemical entity with the following identifiers and properties.

Table 1: Core Compound Identifiers

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Identifier	Value	Source
CAS Number	1226205-54-4	[1]
IUPAC Name	5-(3-Methylphenyl)pyridine-2-carboxylic acid	
Synonyms	5-(m-Tolyl)picolinic acid; 2-Pyridinecarboxylic acid, 5-(3-methylphenyl)-	[1]
Molecular Formula	$C_{13}H_{11}NO_2$	[1]
Molecular Weight	213.23 g/mol	[1]

The physicochemical properties of a compound are critical for predicting its behavior in both chemical reactions and biological systems. The data below, while predicted, provide a valuable baseline for experimental design.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Source
Boiling Point	398.8 ± 30.0 °C	[1]
Density	1.206 ± 0.06 g/cm³	[1]
pKa	0.98 ± 0.50	[1]
Storage Temp.	2-8°C	[1]

Synthesis of 5-(m-Tolyl)picolinic Acid via Suzuki-Miyaura Cross-Coupling

Expert Rationale: The creation of the C-C bond between the pyridine and tolyl rings is the key synthetic challenge. The Palladium-catalyzed Suzuki-Miyaura cross-coupling reaction is the industry-standard method for this transformation.[2] Its power lies in its remarkable functional group tolerance, use of generally stable and accessible boronic acid reagents, and typically mild reaction conditions, which prevent the degradation of complex starting materials.[2][3] This

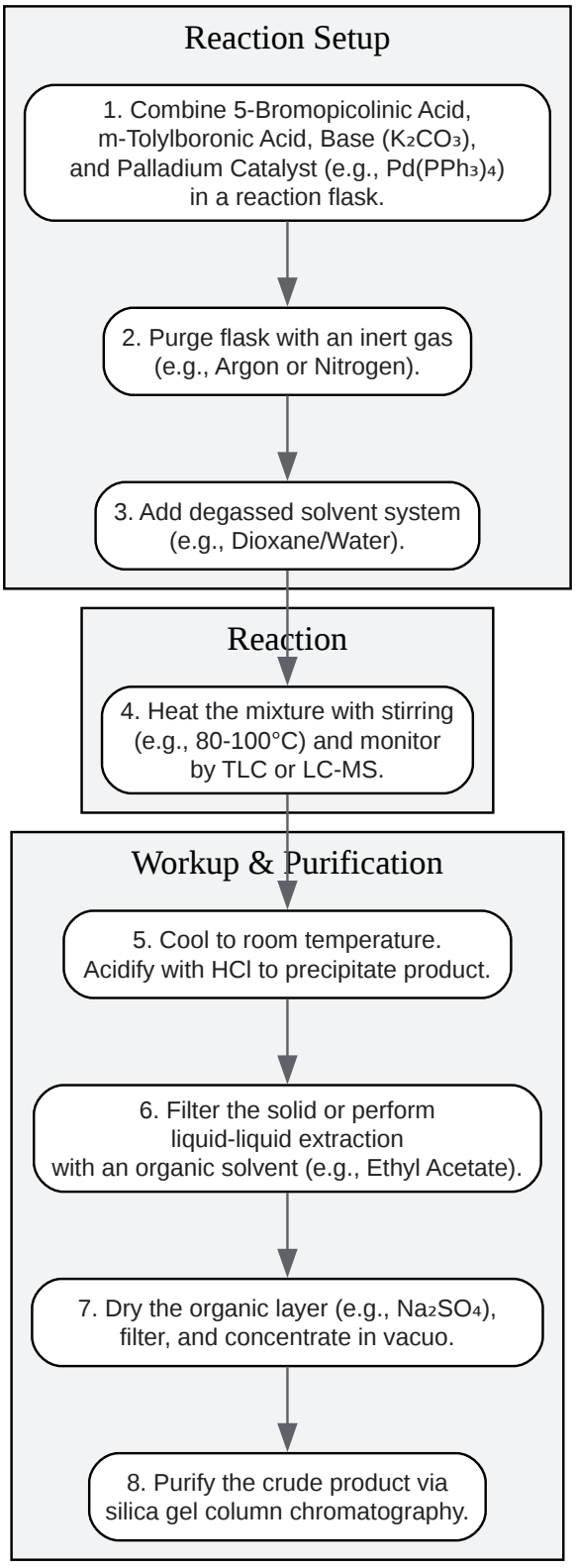
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methodology provides a reliable and scalable route to 5-aryl picolinic acids from readily available precursors like 5-bromopicolinic acid.

Synthetic Workflow

The overall process involves the coupling of the halide and boronic acid, followed by an aqueous workup to remove inorganic salts and purification via column chromatography to isolate the final product.

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Caption: Workflow for the Suzuki-Miyaura synthesis of **5-(m-Tolyl)picolinic acid**.

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Detailed Experimental Protocol

This protocol is a representative procedure based on established methods for Suzuki-Miyaura couplings of aryl halides and boronic acids.[2][3][4][5]

Materials:

- Methyl 5-bromopicolinate (or 5-bromopicolinic acid) (1.0 equiv)
- m-Tolylboronic acid (1.2 equiv)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 equiv)
- Potassium Carbonate (K_2CO_3) (3.0 equiv)
- 1,4-Dioxane, anhydrous
- Water, degassed
- Ethyl Acetate
- 1 M Hydrochloric Acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask, add methyl 5-bromopicolinate (1.0 equiv), m-tolylboronic acid (1.2 equiv), K_2CO_3 (3.0 equiv), and $Pd(PPh_3)_4$ (0.05 equiv).
- Inert Atmosphere: Seal the flask with a septum and purge with argon or nitrogen for 10-15 minutes. This is crucial as the Pd(0) catalyst is oxygen-sensitive.
- Solvent Addition: Add degassed 1,4-dioxane and degassed water (e.g., in a 4:1 ratio) via syringe. The solvent mixture should be sufficient to dissolve the reagents upon heating.

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- Heating: Immerse the flask in a preheated oil bath at 90°C and stir vigorously.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material (methyl 5-bromopicolinate) is consumed (typically 4-12 hours).
- Workup (Acid): If starting with 5-bromopicolinic acid, cool the reaction to room temperature and dilute with water. Slowly add 1 M HCl with stirring until the pH is ~2-3. The product, **5-(m-Tolyl)picolinic acid**, should precipitate out of the solution. Filter the solid, wash with cold water, and dry under vacuum. Proceed to step 10.
- Workup (Ester): If starting with methyl 5-bromopicolinate, cool the reaction to room temperature and dilute with ethyl acetate. Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude methyl 5-(m-tolyl)picolinate.
- Hydrolysis (Ester route): Dissolve the crude ester in a mixture of THF and methanol. Add an excess of 1 M NaOH solution and stir at room temperature until the ester is fully converted to the carboxylic acid (monitor by TLC). Acidify the mixture with 1 M HCl to pH ~2-3 to precipitate the product. Filter the solid, wash with cold water, and dry.
- Purification: If necessary, the crude product can be further purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) or by recrystallization to afford pure **5-(m-Tolyl)picolinic acid**.
- Characterization: Confirm the structure and purity of the final product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Applications in Drug Discovery and Potential Mechanisms of Action

Picolinic acid derivatives are a subject of intense research due to their wide-ranging biological activities, including antitumor, antiviral, and immunomodulatory effects.[6][7][8][9][10]

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Antiproliferative Activity and Potential as an Anticancer Agent

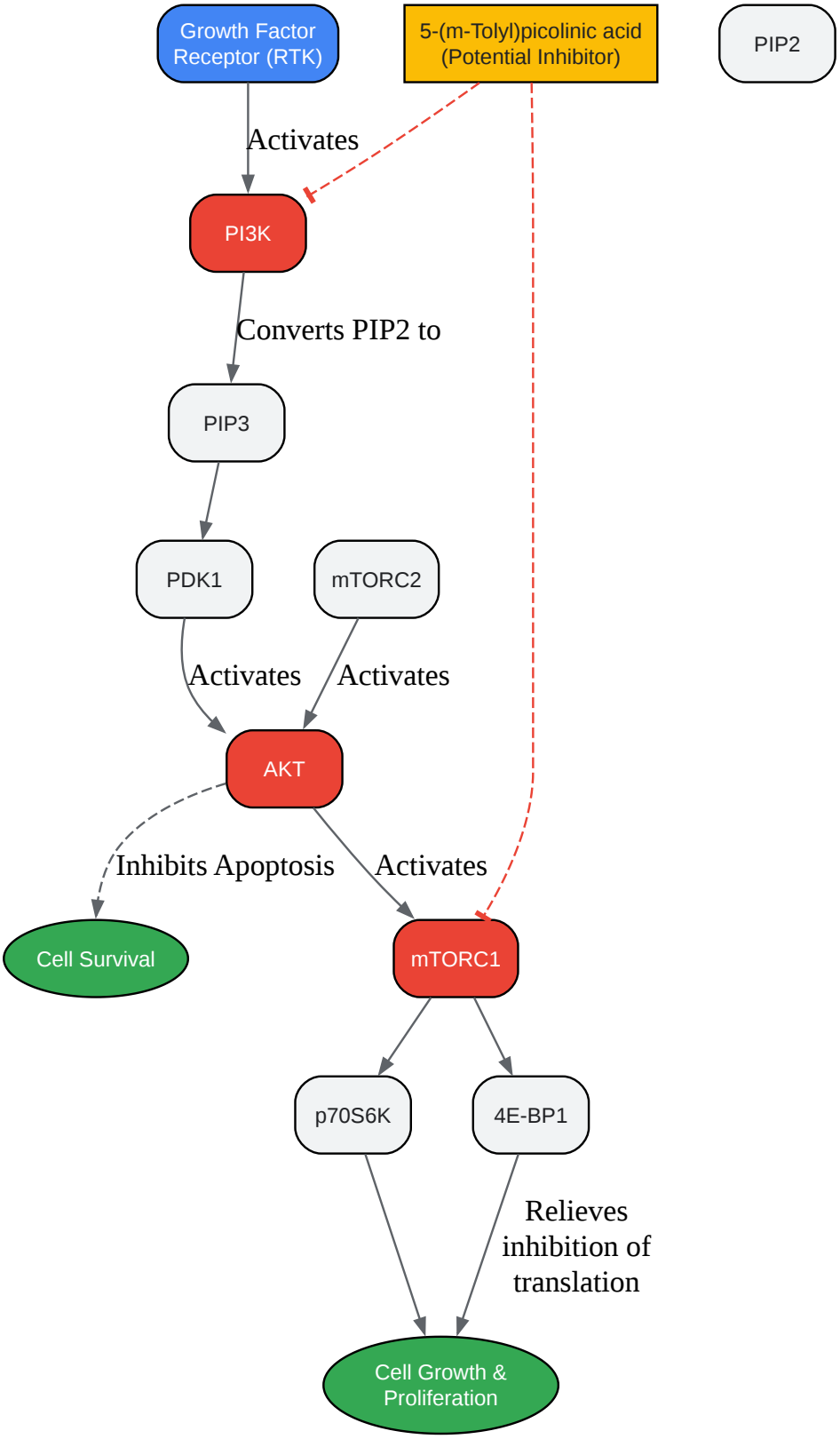
Numerous studies have demonstrated that picolinic acid derivatives can exert potent antiproliferative effects against various cancer cell lines.[11][12] For instance, novel derivatives have been shown to induce apoptosis (programmed cell death) in non-small cell lung cancer cells.[6][11] Similarly, related structures like 5-(p-tolyl)-pyrazole-3-carboxamides exhibit significant cytotoxic activity against liver, breast, and colon carcinoma cell lines, inducing cell cycle arrest.[13] This body of evidence suggests that the **5-(m-Tolyl)picolinic acid** scaffold is a promising starting point for the design of novel anticancer agents.

Potential Mechanism of Action: PI3K/AKT/mTOR Pathway Inhibition

The Phosphoinositide 3-kinase (PI3K)/AKT/mTOR signaling pathway is a critical cellular cascade that regulates cell growth, proliferation, and survival.[14] This pathway is one of the most frequently dysregulated signaling networks in human cancers, making it a prime target for therapeutic intervention.[1][15] Small molecule inhibitors that target key nodes of this pathway, such as PI3K or mTOR, are a major focus of modern oncology research.[16][17]

Pyridine-based scaffolds, like that of picolinic acid, are common features in many kinase inhibitors. It is plausible that **5-(m-Tolyl)picolinic acid** or its derivatives could function by inhibiting one of the kinases in the PI3K/AKT/mTOR pathway, thereby blocking downstream signaling and suppressing tumor cell proliferation and survival.

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Caption: The PI3K/AKT/mTOR pathway and potential inhibition points for novel therapeutics.

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Protocol: In Vitro Antiproliferative (MTT) Assay

To evaluate the biological activity of a novel compound like **5-(m-Tolyl)picolinic acid**, a cell-based assay is required. The MTT assay is a standard colorimetric method for assessing cell viability.

Principle: The yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is reduced by metabolically active cells, specifically by mitochondrial dehydrogenases, to form purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Procedure:

- Cell Culture: Culture a relevant human cancer cell line (e.g., A549 lung carcinoma or MCF-7 breast carcinoma) in appropriate growth medium (e.g., DMEM with 10% FBS) at 37°C in a humidified 5% CO_2 incubator.
- Cell Seeding: Harvest cells using trypsin and seed them into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of medium. Allow cells to attach and grow for 24 hours.
- Compound Preparation: Prepare a stock solution of **5-(m-Tolyl)picolinic acid** in DMSO. Create a series of dilutions in growth medium to achieve the desired final concentrations (e.g., from 0.1 µM to 100 µM).
- Treatment: Remove the old medium from the cells and add 100 µL of the medium containing the various concentrations of the compound. Include wells for "vehicle control" (medium with DMSO only) and "untreated control" (medium only).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. Purple formazan crystals will become visible in viable cells.
- Solubilization: Carefully remove the medium and add 100 µL of a solubilization solution (e.g., DMSO or acidic isopropanol) to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance of each well at 570 nm using a microplate reader.

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- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration to determine the IC_{50} (the concentration at which 50% of cell growth is inhibited).

Conclusion

5-(m-Tolyl)picolinic acid is a well-defined chemical entity with significant potential as a scaffold in drug discovery and development. Its synthesis is readily achievable through robust and scalable methods like the Suzuki-Miyaura cross-coupling. Based on extensive literature on related picolinic acid derivatives, this compound warrants investigation for its potential antiproliferative properties, possibly through the modulation of key cancer-related signaling pathways such as the PI3K/AKT/mTOR cascade. The protocols and technical information provided in this guide serve as a comprehensive resource for researchers aiming to explore the synthesis, characterization, and biological evaluation of this promising molecule.

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